

Essential Guide to the Proper Disposal of BI-D1870

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Compound of Interest

Compound Name: BI-D1870

Cat. No.: B1684656

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This guide provides crucial safety and logistical information for the proper disposal of **BI-D1870**, a potent and cell-permeable inhibitor of the p90 ribosomal S6 kinase (RSK) family (RSK1-4)[1][2][3][4][5]. Adherence to these procedures is vital for ensuring laboratory safety and environmental protection. This document is intended for researchers, scientists, and drug development professionals actively using this compound.

While some Safety Data Sheets (SDS) may not classify **BI-D1870** as hazardous under the Globally Harmonized System (GHS), its potent biological activity as a kinase inhibitor warrants a cautious approach[1]. Kinase inhibitors are bioactive molecules designed to interfere with cellular signaling pathways and can have anti-proliferative and apoptotic effects[6][7]. Therefore, it is best practice to handle and dispose of **BI-D1870** and all associated waste as hazardous chemical waste.

Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure the following PPE is worn:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory.
- **Eye Protection:** Safety glasses or goggles.
- **Lab Coat:** A standard lab coat should be worn to protect from splashes.

Step-by-Step Disposal Procedures

The disposal of **BI-D1870** must be managed through a "cradle-to-grave" approach, ensuring waste is handled safely from the point of generation to its final disposal by a licensed facility.

1. Waste Segregation and Collection

- Solid Waste:
 - Collect unused or expired **BI-D1870** powder, along with any grossly contaminated items (e.g., weighing boats, contaminated paper towels, gloves), in a dedicated, sealed plastic container clearly labeled as "Hazardous Waste: **BI-D1870**"[8].
 - Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health & Safety (EHS) office.
- Liquid Waste:
 - Solutions of **BI-D1870**, typically dissolved in solvents like DMSO, should be collected in a dedicated, leak-proof, and shatter-resistant container (e.g., a high-density polyethylene bottle)[1][2].
 - The container must be clearly labeled "Hazardous Waste: **BI-D1870** in [Solvent Name, e.g., DMSO]" and kept securely closed when not in use.
 - Avoid overfilling waste containers; a general rule is to fill to no more than 80% capacity.
- Contaminated Sharps:
 - Needles, syringes, or any other sharps contaminated with **BI-D1870** must be placed directly into an approved, puncture-resistant sharps container[8].
 - The sharps container should also be labeled as containing **BI-D1870** waste. Do not recap, bend, or break needles[8].
- Contaminated Labware:
 - Disposable labware (e.g., pipette tips, microfuge tubes) that has come into contact with **BI-D1870** should be collected in a designated hazardous waste bag or container separate from regular trash.

2. Storage of Waste

- Store all **BI-D1870** waste containers in a designated, secure satellite accumulation area within the laboratory.
- Ensure containers are properly sealed and labeled.
- Secondary containment (e.g., a chemical-resistant tray) is recommended to contain any potential leaks.

3. Disposal

- All waste containing **BI-D1870** must be disposed of through your institution's official hazardous waste management program.
- Contact your EHS office to schedule a pickup. Do not attempt to dispose of **BI-D1870** down the drain or in regular solid waste.
- Follow all institutional and local regulations for hazardous waste disposal[9].

Data Presentation: BI-D1870 Properties

The following table summarizes key quantitative data for **BI-D1870**.

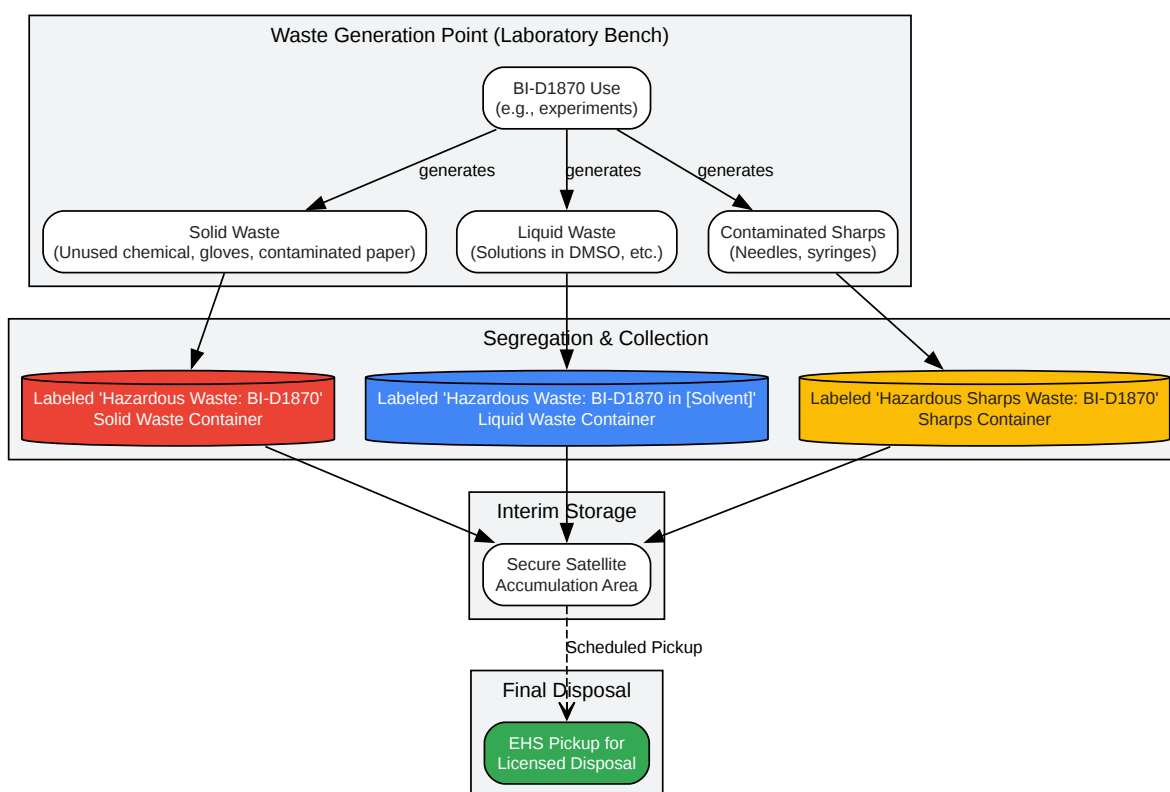
| Property | Value |
|-------------------------|---|
| Molecular Formula | C ₁₉ H ₂₃ F ₂ N ₅ O ₂ |
| Molecular Weight | 391.4 g/mol [2][3] |
| CAS Number | 501437-28-1[2] |
| IC ₅₀ Values | RSK1: 31 nM, RSK2: 24 nM, RSK3: 18 nM, RSK4: 15 nM[1][3][10] |
| Solubility | DMF: 10 mg/mL, DMSO: 15 mg/mL[2] |
| Appearance | Crystalline solid |
| Storage Temperature | Recommended storage at -20°C. The product is stable when stored in the fridge (4°C)[8]. |

Experimental Protocols

No specific experimental protocols for the chemical inactivation or disposal of **BI-D1870** are publicly available. The standard and required procedure is collection and disposal via a licensed hazardous waste contractor, as outlined above.

Mandatory Visualization

The following diagram illustrates the proper disposal workflow for waste generated from **BI-D1870** use.



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Caption: Workflow for the safe segregation and disposal of **BI-D1870** waste.

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